

Diethyl Succinate molecular formula and weight

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Compound of Interest

Compound Name: Diethyl Succinate

Cat. No.: B104758

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Diethyl Succinate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **diethyl succinate**, a significant compound in various scientific and industrial applications, including fragrance formulation and as a precursor in chemical synthesis.

Core Molecular and Physical Properties

The fundamental molecular and physical characteristics of **diethyl succinate** are summarized below. This data is essential for its application in experimental and developmental settings.

Property	Value	Citations
Molecular Formula	C ₈ H ₁₄ O ₄	[1][2][3]
Molecular Weight	174.19 g/mol	[1][3]
CAS Number	123-25-1	[1][2]
Density	1.047 g/mL at 25 °C	[1]
Boiling Point	215-218 °C	[1]
Melting Point	-20 °C	[1]
Flash Point	80 °C (closed cup)	
Solubility	Slightly soluble in water.	[1]
IUPAC Name	diethyl butanedioate	[2][3]

Synthesis of Diethyl Succinate

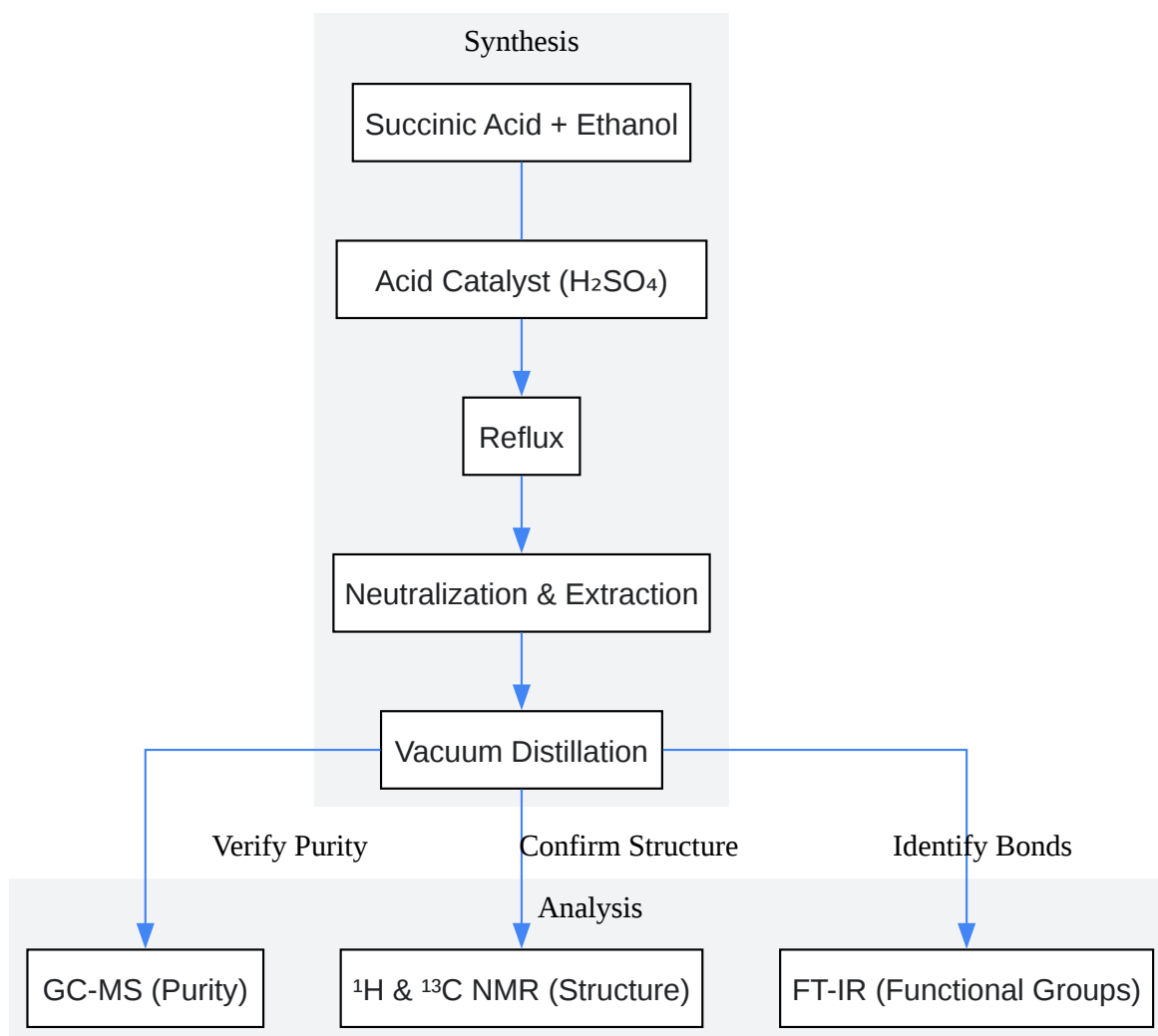
A common laboratory-scale synthesis of **diethyl succinate** involves the Fischer esterification of succinic acid with ethanol in the presence of an acid catalyst.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine succinic acid and an excess of absolute ethanol.
- **Catalysis:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours to drive the equilibrium towards the ester product. The reaction progress can be monitored using techniques such as Thin Layer Chromatography (TLC).
- **Work-up:** After cooling to room temperature, neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the **diethyl succinate** with a suitable organic solvent, such as diethyl ether.

- Purification: Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter. The solvent is then removed under reduced pressure.
- Distillation: Purify the crude product by vacuum distillation to obtain pure **diethyl succinate**.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the general workflow for the synthesis and subsequent analysis of **diethyl succinate**.



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Caption: Workflow for **Diethyl Succinate** Synthesis and Analysis.

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